

# Introduction: Understanding a Unique Branched-Chain Alcohol

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## Compound of Interest

Compound Name: 1-Dodecanol, octyl-

CAS No.: 34513-50-3

Cat. No.: B1625209

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2-Octyl-1-dodecanol is a long-chain, branched primary alcohol that belongs to a special class of alcohols known as Guerbet alcohols. Its key characteristic is the alkyl branch at the  $\beta$ -carbon position relative to the hydroxyl group. This structural feature is responsible for its most valued properties: it remains a clear, odorless liquid at room temperature with a very low melting point, in stark contrast to its linear isomer, arachidyl alcohol, which is a waxy solid. This combination of high molecular weight with liquidity and low volatility makes it an exceptional component in various formulations.

Chemically, it is stable to hydrolysis and can be utilized across a wide pH range, a critical attribute for robust formulation development in both cosmetics and pharmaceuticals.[1] Its primary functions are as an emollient, solvent, and emulsion stabilizer, where it imparts a soft, non-greasy feel to the skin and helps to solubilize active ingredients.[2][3]

Core Identification:

- Chemical Name: 2-Octyl-1-dodecanol
- CAS Number: 5333-42-6[4]
- Molecular Formula:  $C_{20}H_{42}O$ [4]

## Physicochemical and Spectroscopic Properties

The utility of 2-octyl-1-dodecanol in formulation science is directly linked to its distinct physical properties. Unlike linear fatty alcohols of similar molecular weight, its branched structure disrupts crystal lattice formation, resulting in a very low melting point and excellent cold-weather stability.

Property	Value	Source(s)
Molecular Weight	298.55 g/mol	[5]
Appearance	Clear, colorless to slightly yellow, odorless oil	[6]
Melting Point	-1 to 1 °C	[5]
Boiling Point	234-238 °C @ 33 mmHg	[5]
Density	0.838 g/mL at 25 °C	[5]
Refractive Index	n <sub>20/D</sub> 1.453	[5]
Flash Point	188 °C (open cup)	[7]
Solubility	Practically insoluble in water; miscible with ethanol.	[5]
LogP (Octanol/Water)	8.63 at 20 °C	[5]

Spectroscopic data available from public databases like PubChem confirm its structure, with characteristic peaks in IR spectroscopy for the O-H stretch and C-H stretches, and predictable fragmentation patterns in GC-MS analysis.[4][8]

## Synthesis Pathway: The Guerbet Reaction

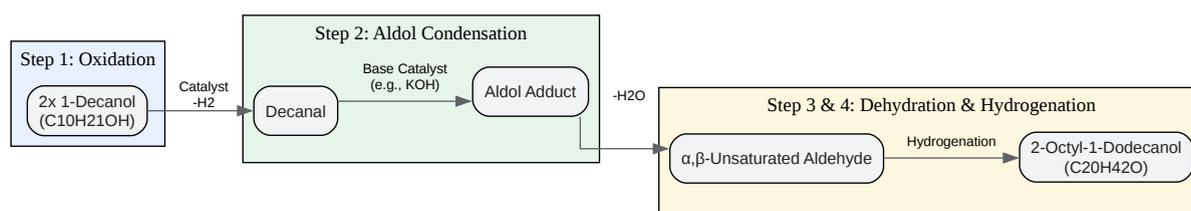
2-Octyl-1-dodecanol is commercially produced via the Guerbet condensation of 1-decanol. This reaction, named after Marcel Guerbet, is a self-condensation of a primary alcohol at high temperature in the presence of a catalyst to form a larger, branched primary alcohol with double the molecular weight minus a molecule of water.

The causality of the reaction mechanism involves several key steps:

- Oxidation: The primary alcohol is first oxidized to its corresponding aldehyde.

- Aldol Condensation: Two molecules of the aldehyde undergo a base-catalyzed aldol condensation.
- Dehydration: The resulting aldol adduct is dehydrated to form an  $\alpha,\beta$ -unsaturated aldehyde.
- Hydrogenation: The unsaturated aldehyde is then hydrogenated back to a saturated alcohol. The hydrogen for this step is typically supplied by the initial oxidation step, making the process self-sufficient.

Modern industrial processes often utilize catalysts, such as copper-nickel combinations, along with an alkaline substance like potassium hydroxide, to drive the reaction at temperatures around 200-220 °C, achieving high yields and selectivity.[9][10]



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Caption: Guerbet condensation pathway for 2-octyl-1-dodecanol synthesis.

## Applications in Research and Industry

### Cosmetic and Personal Care Formulations

In the cosmetics industry, 2-octyl-1-dodecanol is a cornerstone ingredient due to its multifunctional properties.

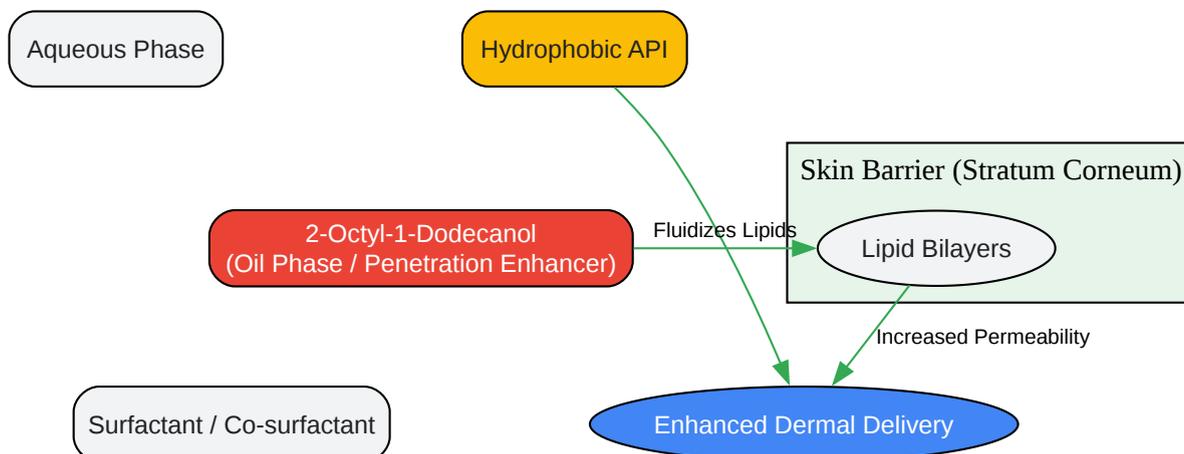
- Emollient: It acts as a lubricant on the skin's surface, imparting a soft, smooth, and non-greasy feel.[3] This makes it ideal for moisturizers, lotions, and foundations.

- **Solvent:** It is an excellent solvent for lipophilic (oil-soluble) active ingredients, including difficult-to-dissolve substances like salicylic acid.[1] This property is crucial for creating stable and effective sun care products and other treatments.
- **Emulsion Stabilizer & Antifoaming Agent:** It helps prevent formulas from separating into their oil and liquid components and reduces the tendency of products to foam when shaken.[3]
- **Pigment Dispersant:** In color cosmetics like lipstick and foundation, it aids in the uniform dispersion of pigments, leading to better color payoff and stability.[1] As an anti-blooming agent in lipsticks, it prevents the crystallization of waxes on the surface.

## Pharmaceutical and Drug Development Applications

The properties that make 2-octyl-1-dodecanol valuable in cosmetics are also highly advantageous in pharmaceutical formulations, particularly for topical and transdermal drug delivery.

- **Topical Vehicle:** It is used as an emulsifying and opacifying agent in topical creams and ointments.[5]
- **Penetration Enhancer:** Its chemical structure allows it to integrate with and fluidize the lipid bilayers of the stratum corneum, the skin's primary barrier.[2] This mechanism facilitates the penetration of co-formulated active pharmaceutical ingredients (APIs) through the skin.
- **Microemulsion Component:** It has been successfully used in the formulation of oil/water microemulsions.[5] These systems are thermodynamically stable, transparent, and can enhance the dermal delivery of APIs that have poor skin penetration on their own.[5]



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Caption: Role of 2-octyl-1-dodecanol in enhancing dermal drug delivery.

## Experimental Protocol: Quality Control Assay via Gas Chromatography (GC)

This protocol is adapted from the principles outlined in the United States Pharmacopeia-National Formulary (USP-NF) for the assay of octyldodecanol.[11] It provides a self-validating system for determining the purity of a 2-octyl-1-dodecanol sample.

**Objective:** To quantify the percentage of 2-octyl-1-dodecanol in a given sample using a gas chromatography method with an internal standard.

**Materials:**

- 2-Octyl-1-dodecanol (Sample)
- USP Octyldodecanol Reference Standard (RS)
- 1-Pentadecanol (Internal Standard)
- Ethanol (GC grade)

- USP Cetyl Alcohol RS, USP Stearyl Alcohol RS, USP Oleyl Alcohol RS (for system suitability)
- Gas Chromatograph with a Flame Ionization Detector (FID)
- Capillary GC column (e.g., 30-m × 0.32-mm; 0.5- $\mu$ m G27 stationary phase or similar)
- Volumetric flasks, pipettes, and vials

Procedure:

- Internal Standard Solution Preparation:
  - Accurately weigh and dissolve 1-pentadecanol in ethanol to obtain a solution with a final concentration of 1.0 mg/mL.
- Standard Solution Preparation:
  - Accurately weigh approximately 10 mg of USP Octyldodecanol RS into a 10-mL volumetric flask.
  - Add 10.0 mL of the Internal Standard Solution.
  - Mix thoroughly to achieve a final concentration of approximately 1.0 mg/mL for the reference standard.
- Sample Solution Preparation:
  - Accurately weigh approximately 10 mg of the 2-octyl-1-dodecanol sample into a 10-mL volumetric flask.
  - Add 10.0 mL of the Internal Standard Solution.
  - Mix thoroughly.
- System Suitability Solution Preparation:

- Prepare a solution containing 1 mg/mL each of USP Cetyl Alcohol RS, USP Stearyl Alcohol RS, and USP Oleyl Alcohol RS in the Internal Standard Solution.
- If necessary, gently warm the sealed container in a 50°C water bath to dissolve all components, then cool to room temperature and mix.
- Chromatographic System Setup:
  - Injector Temperature: 250°C
  - Detector Temperature (FID): 280°C
  - Oven Temperature Program: Start at 150°C, hold for 0 min, ramp to 230°C at 5°C/min, and hold for 10 min.
  - Carrier Gas: Helium, constant flow.
  - Injection Volume: 1 µL
  - Split Ratio: e.g., 50:1
- System Suitability Check:
  - Inject the System Suitability Solution.
  - Resolution: The resolution between the cetyl alcohol and stearyl alcohol peaks must be not less than 1.0, and the resolution between the stearyl alcohol and oleyl alcohol peaks must be not less than 2.0.[\[11\]](#)
  - Inject the Standard Solution five times.
  - Tailing Factor: The tailing factor for the 2-octyl-1-dodecanol and 1-pentadecanol peaks should be between 0.8 and 1.8.[\[11\]](#)
  - Relative Standard Deviation (RSD): The RSD of the peak area ratio of 2-octyl-1-dodecanol to the internal standard must be not more than 1.0%.[\[11\]](#)

- Causality Check: These parameters ensure the chromatographic system can adequately separate the analyte from potential impurities and provide reproducible results.
- Analysis:
  - Inject the Standard Solution and the Sample Solution into the chromatograph.
  - Record the peak areas for 2-octyl-1-dodecanol and the 1-pentadecanol internal standard.
- Calculation:
  - Calculate the peak response ratio (R) for both the sample (RU) and the standard (RS) solutions:  $R = (\text{Peak Area of 2-octyl-1-dodecanol}) / (\text{Peak Area of 1-pentadecanol})$ .
  - Calculate the percentage of C<sub>20</sub>H<sub>42</sub>O in the sample using the formula:  $\% \text{ Assay} = (RU / RS) \times (CS / CU) \times 100$  Where:
    - CS = Concentration of USP Octyldodecanol RS in the Standard Solution (mg/mL)
    - CU = Concentration of the sample in the Sample Solution (mg/mL)

## Safety and Handling

2-Octyl-1-dodecanol is generally considered to be a low-hazard substance and is not classified as acutely toxic, a skin/eye irritant, or a sensitizer under GHS criteria.<sup>[12]</sup> However, as a senior scientist, adherence to good laboratory practice is paramount.

- Personal Protective Equipment (PPE): Wear suitable gloves, safety goggles, and a lab coat. In case of inadequate ventilation or aerosol generation, respiratory protection may be required.<sup>[7][12]</sup>
- Handling: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.<sup>[6][13]</sup>
- Storage: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area. Keep away from strong oxidizing agents, inorganic acids, and sources of ignition.<sup>[6][14]</sup> The material is stable under normal storage conditions.<sup>[12]</sup>

- Fire Safety: The substance is combustible with a high flash point. Use water spray, carbon dioxide, or dry chemical powder for extinguishing. Avoid using a direct water jet.[12]
- Spill Response: For spills, absorb with an inert material (e.g., sand, diatomite) and collect into a suitable container for disposal. Ventilate the affected area.[12]

## Conclusion

2-Octyl-1-dodecanol is a high-performance specialty alcohol whose value is derived directly from its unique branched structure. Its synthesis via the Guerbet reaction yields a product with a desirable combination of emolliency, solvency, and stability. For cosmetic and personal care formulators, it is an indispensable tool for creating elegant and stable products. For pharmaceutical scientists, it represents a significant opportunity as a functional excipient to overcome the challenges of topical and transdermal drug delivery, particularly for enhancing the bioavailability of poorly soluble APIs. A thorough understanding of its properties, synthesis, and analytical characterization is essential for leveraging its full potential in advanced product development.

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